

"4-Hexenoic acid as a volatile organic compound in plants"

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Compound of Interest

Compound Name: 4-Hexenoic acid

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4-Hexenoic Acid: A Volatile Signal in Plant Biology

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

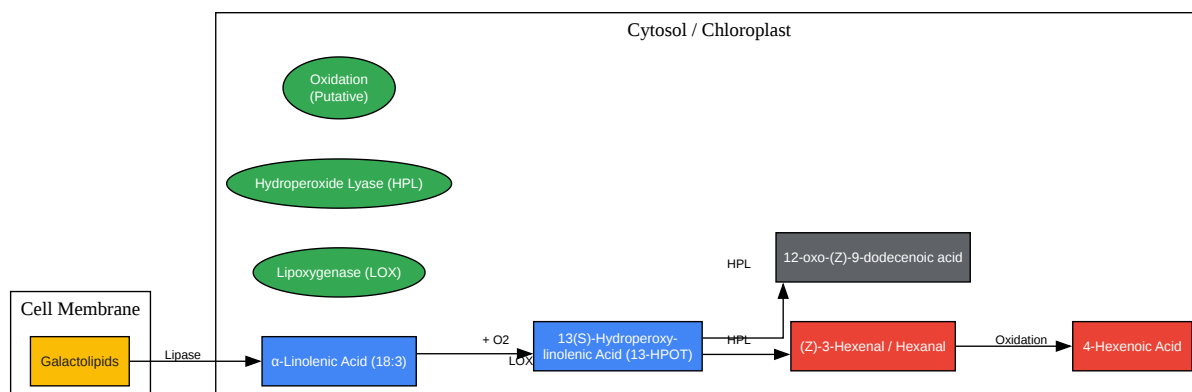
Volatile organic compounds (VOCs) are crucial mediators of plant interactions with their environment. Among these, the C6-family of "green leaf volatiles" (GLVs), which includes aldehydes, alcohols, and acids, are rapidly released upon mechanical damage or herbivore attack and play a significant role in plant defense. This technical guide focuses on a specific, yet less-studied member of this family: **4-hexenoic acid**. While its saturated counterpart, hexanoic acid, is a well-documented priming agent for plant defense, the role of unsaturated **4-hexenoic acid** as a plant VOC is an emerging area of interest. This document provides a comprehensive overview of the current understanding of **4-hexenoic acid** in plants, including its biosynthesis, proposed signaling functions, and detailed analytical protocols for its study.

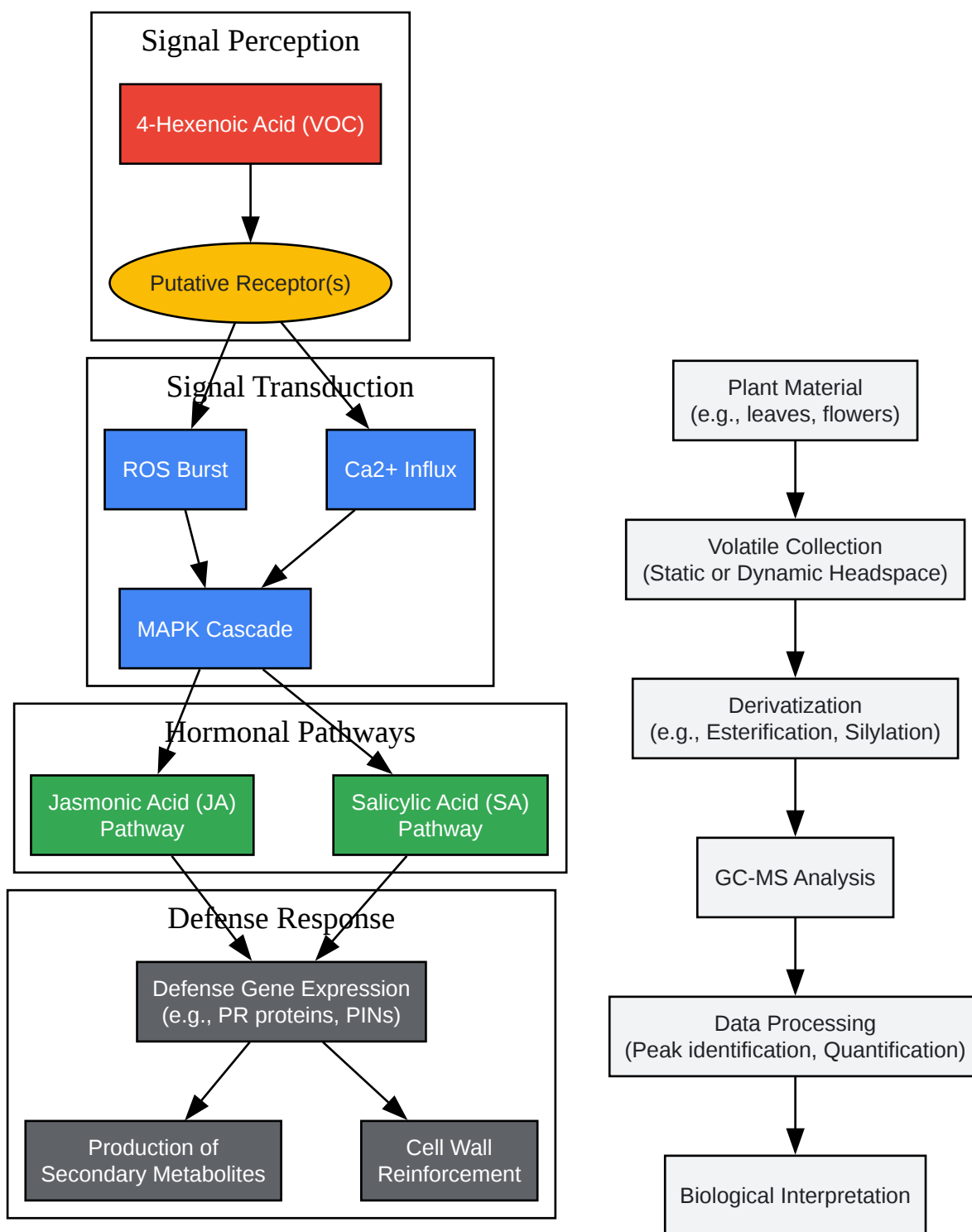
Biosynthesis of 4-Hexenoic Acid: The Lipoxygenase (LOX) Pathway

4-Hexenoic acid is synthesized in plants through the lipoxygenase (LOX) pathway, a metabolic cascade that is activated in response to wounding and various stresses. This pathway utilizes polyunsaturated fatty acids as its primary substrates.

The biosynthesis begins with the release of linoleic acid (18:2) or α -linolenic acid (18:3) from galactolipids in the cell membrane by the action of lipases. Subsequently, lipoxygenase (LOX) catalyzes the dioxygenation of these fatty acids. Depending on the specific LOX isoform, this can result in the formation of different hydroperoxy fatty acids. For the formation of C6 volatiles, the 13-hydroperoxides are the key intermediates^{[1][2][3]}.

The 13-hydroperoxy fatty acids are then cleaved by hydroperoxide lyase (HPL), a cytochrome P450 enzyme, into a C6 aldehyde and a C12 ω -oxo-acid^[4]. Specifically, 13-hydroperoxy-linolenic acid yields (Z)-3-hexenal, while 13-hydroperoxy-linoleic acid produces hexanal. These aldehydes can then undergo further enzymatic conversions. It is hypothesized that **4-hexenoic acid** is formed through the oxidation of one of these C6 aldehyde precursors, although the specific enzymes catalyzing this final step in plants are yet to be fully characterized.





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